Application Note: High-Sensitivity Quantification of Urapidil in Plasma via LC-MS/MS

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Compound of Interest

Compound Name:	*Urapidil-d3(methoxy-d3)*
CAS No.:	*1398066-08-4*
Cat. No.:	*B602560*

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Abstract & Introduction

Urapidil is a sympatholytic antihypertensive drug that acts as an

-adrenoceptor antagonist and a 5-HT

receptor agonist.[1] Accurate quantification of Urapidil in plasma is critical for pharmacokinetic (PK) profiling, therapeutic drug monitoring (TDM), and bioequivalence studies.

This application note details a robust, validated protocol for the quantification of Urapidil in human plasma. Unlike general HPLC-UV methods, this LC-MS/MS protocol utilizes Urapidil-d3 (methoxy-d3) as a stable isotope-labeled internal standard (SIL-IS). The use of a deuterated analog is scientifically superior for compensating matrix effects, extraction efficiency variations, and ionization suppression, ensuring high reliability in complex biological matrices.

Key Advantages of This Protocol

- Specificity: MRM transitions target the unique methoxyphenyl-piperazine moiety.

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- Throughput: Rapid protein precipitation (PPT) extraction suitable for high-volume clinical batches.
- Reliability: Self-validating internal standardization using Urapidil-d3.

Materials & Instrumentation

Reagents

Reagent	Grade	Notes
Urapidil	Reference Std	Purity >98%
Urapidil-d3	Internal Std	Methoxy-d3 label; Isotopic purity >99%
Acetonitrile (ACN)	LC-MS	Extraction solvent & Mobile phase
Methanol (MeOH)	LC-MS	Stock solution solvent
Formic Acid	LC-MS	Mobile phase additive (0.1%)
Water	LC-MS	18.2 MΩ·cm
Plasma Matrix	Biological	K2EDTA or Lithium Heparin (Drug-free)

Instrumentation

- LC System: UHPLC (e.g., Agilent 1290 Infinity II or Waters ACQUITY UPLC).
- Mass Spectrometer: Triple Quadrupole (QqQ) with ESI source (e.g., SCIEX Triple Quad 6500+ or Thermo Altis).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 2.1 x 50 mm, 3.5 µm or equivalent).
- Centrifuge: Refrigerated, capable of 14,000 x g.

Experimental Protocol

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Preparation of Standards

Expert Insight:Directly weighing sub-milligram quantities introduces error. Always prepare a high-concentration stock and dilute down.

- Stock Solutions (1.0 mg/mL): Dissolve 10 mg of Urapidil and Urapidil-d3 separately in 10 mL of Methanol. Store at -20°C.
- Working Standard (WS): Dilute Urapidil stock with 50:50 MeOH:Water to create a series of calibration spikes (e.g., 10, 50, 100, 500, 1000, 5000 ng/mL).
- Internal Standard Working Solution (ISWS): Dilute Urapidil-d3 stock in Acetonitrile to a fixed concentration of 200 ng/mL. This solution will act as the precipitating agent.

Sample Preparation (Protein Precipitation)

This method uses "Crash Extraction" to remove plasma proteins while extracting the drug.

- Aliquot: Transfer 50 µL of plasma sample (or Calibrator/QC) into a 1.5 mL microcentrifuge tube.
- Precipitation: Add 150 µL of ISWS (Acetonitrile containing 200 ng/mL Urapidil-d3).
  - Note: This achieves a 1:3 ratio, ensuring complete protein precipitation.
- Vortex: Vortex vigorously for 30 seconds.
- Centrifuge: Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 100 µL of the clear supernatant to an autosampler vial containing 100 µL of Water (0.1% Formic Acid).
  - Diluting the supernatant 1:1 with aqueous buffer improves peak shape by matching the solvent strength to the initial mobile phase.
- Inject: Inject 2-5 µL into the LC-MS/MS.

LC-MS/MS Conditions

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Chromatographic Gradient

- Mobile Phase A: Water + 0.1% Formic Acid
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid
- Flow Rate: 0.4 mL/min
- Column Temp: 40°C

Time (min)	%B	Event
0.00	10	Initial equilibration
0.50	10	Load sample
2.50	90	Elute Analyte
3.00	90	Wash column
3.10	10	Return to initial
4.50	10	Re-equilibration

Mass Spectrometry Parameters (MRM)

- Ionization: Electrospray Ionization (ESI), Positive Mode
- Scan Mode: Multiple Reaction Monitoring (MRM)

Compound	Precursor (m/z)	Product (m/z)	Dwell (ms)	CE (eV)	Role
Urapidil	388.2	205.1	50	25	Quantifier
Urapidil	388.2	262.1	50	20	Qualifier
Urapidil-d3	391.2	208.1	50	25	IS Quantifier

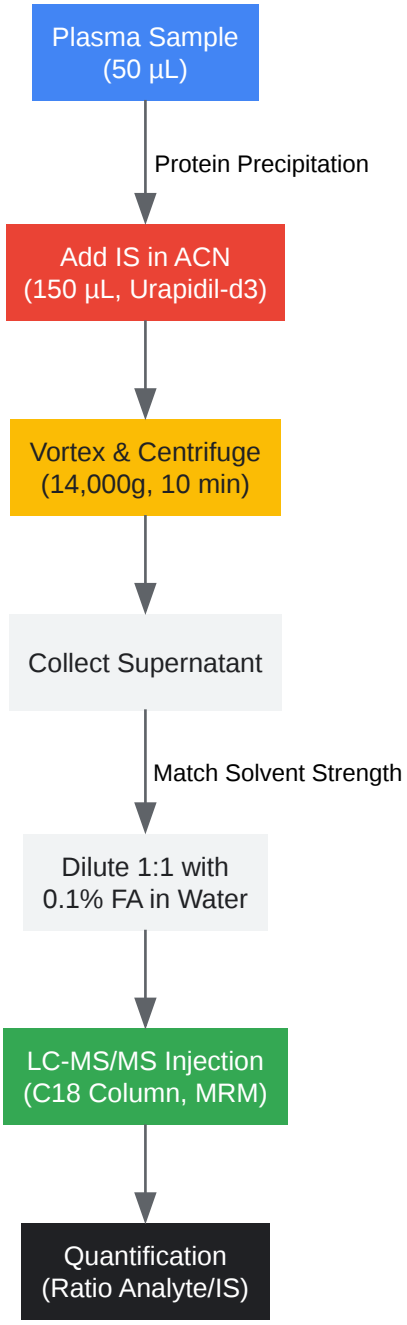
Technical Note on Fragmentation: The primary fragment at m/z 205 corresponds to the 1-(2-methoxyphenyl)piperazine moiety. Since the deuterium label is on the methoxy group

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("methoxy-d3"), the mass of this specific fragment shifts from 205 to 208. This confirms the structural specificity of the transition.

Visualized Workflow & Mechanism

Analytical Workflow Diagram



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Figure 1: Step-by-step "Crash Extraction" workflow for Urapidil quantification.

Method Validation (FDA/EMA Guidelines)

To ensure scientific integrity, the method must be validated against the following criteria:

- Selectivity: Analyze 6 lots of blank plasma. No interference peaks should appear at the retention times of Urapidil (RT ~2.2 min) or Urapidil-d3.
- Linearity: The method should be linear from 5 ng/mL (LLOQ) to 1000 ng/mL. Use a weighted (

) linear regression.
- Accuracy & Precision:
  - Intra-day and Inter-day CV% should be <15% (20% at LLOQ).
  - Accuracy should be within ±15% of nominal value.
- Matrix Effect: Calculate the Matrix Factor (MF).
  - The IS-normalized MF should be close to 1.0, indicating the deuterated IS effectively compensates for ion suppression.

References

- Determination of Urapidil Hydrochloride in Rabbit Plasma by LC-MS-MS. Journal of Liquid Chromatography & Related Technologies. (2011). Validated LC-MS/MS method using protein precipitation.
- Urapidil-d3 (methoxy-d3) Product Information. C/D/N Isotopes. Specifications for the deuterated internal standard.
- Urapidil Structure and Pharmacology. TargetMol. Chemical properties and receptor activity profile.[1][2][3]

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- Bioanalytical Method Validation Guidance for Industry. FDA. Regulatory framework for validating LC-MS/MS assays.[4]

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Sources

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- 2. medchemexpress.com [medchemexpress.com]
- 3. chemimpex.com [chemimpex.com]
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